

Application Note: 2-(2-Bromophenyl)azepane Hydrochloride in High-Throughput Screening

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)azepane
hydrochloride

CAS No.: 1177340-54-3

Cat. No.: B1286184

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Abstract & Strategic Value

2-(2-Bromophenyl)azepane hydrochloride (CAS: 383129-25-7, generic) represents a privileged scaffold in Central Nervous System (CNS) drug discovery. Unlike flat, aromatic-heavy compounds, this molecule offers three-dimensional complexity (chirality at the C2 position) and a seven-membered azepane ring, which mimics the spatial arrangement of classic monoamine neurotransmitters.

For High-Throughput Screening (HTS) campaigns, this compound serves two distinct roles:

- **A Chemical Probe:** Targeting Class A GPCRs (Serotonin 5-HT, Dopamine D2) and Monoamine Transporters (SERT, NET).
- **A Diversity Scaffold:** The ortho-bromine substituent acts as a "synthetic handle," allowing rapid hit-to-lead evolution via palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura) immediately following hit confirmation.

This guide details the protocols for solubilization, acoustic liquid handling, and assay integration, specifically addressing the challenges of handling secondary amine hydrochloride salts in DMSO environments.

Technical Profile & Physicochemical Logic

Understanding the physical state of the library member is prerequisite to successful screening. The hydrochloride salt form enhances shelf stability but introduces specific variables in DMSO stock preparation.

Table 1: Physicochemical Specifications

Property	Value	HTS Implication
Molecular Weight	~290.6 g/mol (HCl salt)	Ideal for Fragment-Based Drug Discovery (FBDD); leaves room for mass addition.
cLogP	~3.2 (Free Base)	High CNS penetration potential; requires careful DMSO solubility checks to prevent precipitation in aqueous buffers.
H-Bond Donors	1 (Secondary Amine)	Critical binding motif for Aspartate residues in GPCR transmembrane domains.
Reactive Handle	Aryl Bromide (C-Br)	High Value: Allows rapid analog generation from the same stock plate via micro-scale synthesis.
Solubility	Water (Moderate), DMSO (High)	HCl salt dissociates in DMSO; may slightly acidify unbuffered stock solutions.

Protocol: Stock Solution Preparation & Management

Objective: Create a robust 10 mM stock solution suitable for acoustic dispensing while mitigating the risk of compound precipitation or degradation.

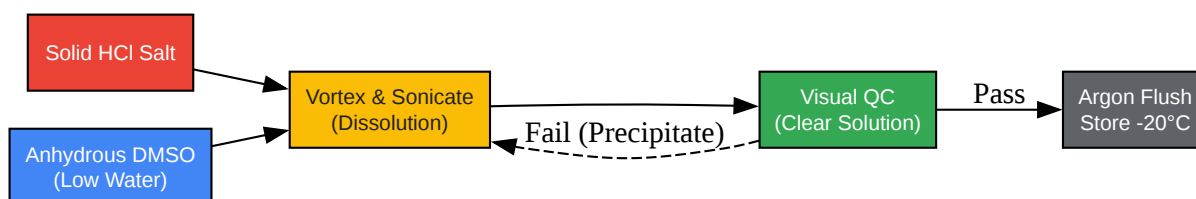
Critical Mechanism: The "Acidic DMSO" Trap

Dissolving amine hydrochlorides in DMSO releases protons, potentially lowering the apparent pH of the stock solution. While DMSO is aprotic, the micro-environment can affect the stability of neighboring compounds in a mixed plate or interfere with pH-sensitive assays (e.g., fluorescence polarization).

Step-by-Step Workflow

- Weighing & Calculation:
 - Calculate mass based on the salt MW (approx. 290.6), not the free base.
 - Target: 10 mM in 100% anhydrous DMSO.
- Solubilization:
 - Add DMSO (Grade: HTS-Certified, <0.05% water).
 - Action: Vortex vigorously for 60 seconds.
 - Visual QC: Inspect for "schlieren" lines (viscosity trails). If present, sonicate for 5 minutes at room temperature.
- Inert Gas Purging (Mandatory):
 - Secondary amines are prone to slow oxidation.
 - Flush the headspace of the storage vial with dry Argon or Nitrogen gas before capping.
- Storage:
 - Store at -20°C.
 - Limit: Maximum 5 freeze-thaw cycles.

Visualization: Stock Management Logic



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Caption: Workflow for converting hygroscopic HCl salts into stable HTS-ready DMSO stocks.

HTS Workflow Integration

Context: Screening 2-(2-Bromophenyl)azepane against a GPCR target (e.g., 5-HT_{2C}) using a Calcium Flux Assay.

A. Liquid Handling (Acoustic vs. Tip)

- Recommendation: Use Acoustic Dispensing (e.g., Echo® Liquid Handler).
- Reasoning: The viscosity of 10 mM DMSO stocks can vary. Acoustic energy calibration ensures precise nanoliter transfer (2.5 nL – 50 nL) without the "hanging drop" issues associated with tip-based pin tools.
- Salt Effect: The ionic nature of the HCl salt increases the solution's dielectric properties but generally does not interfere with acoustic calibration for DMSO.

B. Assay Protocol: Calcium Flux (Fluorescent)

This protocol validates the compound's activity as an antagonist.

- Cell Plating:
 - Seed CHO-K1 cells expressing 5-HT_{2C} at 10,000 cells/well in 384-well black/clear-bottom plates.
 - Incubate 18h at 37°C/5% CO₂.

- Dye Loading:
 - Remove media. Add 20 μ L Calcium-4 dye (Molecular Devices) in HBSS buffer + 20 mM HEPES.
 - Crucial: Ensure buffer pH is 7.4. The HCl from the compound stock (upon dilution) will be neutralized by the 20 mM HEPES capacity.
- Compound Transfer:
 - Transfer 50 nL of 10 mM 2-(2-Bromophenyl)azepane stock (Final Assay Conc: $\sim$ 10 μ M).
 - Incubate 15 mins at RT (dark).
- Agonist Addition & Read:
 - Inject EC80 concentration of Serotonin (5-HT).
 - Measure fluorescence (Ex 485 / Em 525) on FLIPR or kinetic plate reader.

Hit Validation & "The Bromine Advantage"

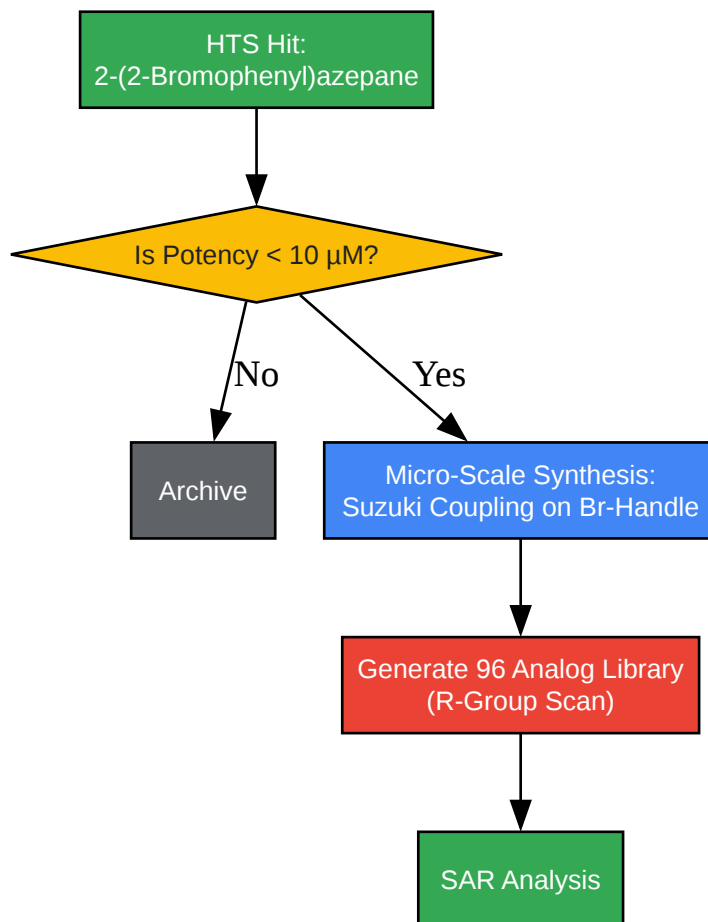
If 2-(2-Bromophenyl)azepane hits, it is not just a lead; it is a starting point for Rapid Analoging.

The "Handle" Strategy

Most HTS hits require de novo synthesis to improve potency. This scaffold allows direct chemical modification of the screening stock or re-ordered powder.

- Reaction: Suzuki-Miyaura Coupling.
- Reagents: Boronic acid library + Pd catalyst.
- Site: The ortho-Bromine.
- Outcome: Rapid generation of bi-aryl analogs to probe the hydrophobic pocket of the receptor.

Visualization: Hit-to-Lead Pathway



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Caption: Leveraging the bromine handle for rapid Structure-Activity Relationship (SAR) expansion post-screen.

Troubleshooting & Quality Control

Common Failure Modes

- False Negatives (Solubility):
 - Symptom: Flatline data despite high concentration.
 - Cause: The HCl salt may "crash out" (precipitate) when dispensed into high-phosphate buffers (PBS) if the dilution step is too rapid.

- Fix: Use an intermediate dilution plate with 10% DMSO/Water before final addition to the assay plate.
- False Positives (Interference):
 - Symptom: High fluorescence background.
 - Cause: Secondary amines can react with electrophilic components in certain dye formulations (rare but possible).
 - Fix: Run a "No-Cell" control to check for intrinsic compound fluorescence or dye interaction.

Reference Data

For comparative analysis, researchers should cross-reference activity against standard azepane-based ligands.

- Standard: Lorcaserin (5-HT_{2C} agonist) – Structurally related benzazepine.
- Negative Control: Unsubstituted Azepane (lacks the aryl anchor).

References

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